

# Application Notes and Protocols for JNJ-40929837 in Inflammatory Disease Models

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## Compound of Interest

Compound Name: **JNJ-40929837**

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These application notes provide a comprehensive overview of the use of **JNJ-40929837**, a potent and selective inhibitor of leukotriene A4 hydrolase (LTA4H), in an inflammatory disease model. The primary focus of this document is on its application in a human bronchial allergen challenge (BAC) model of asthma, for which public data is available. Information on its use in other inflammatory models such as rheumatoid arthritis, psoriasis, or inflammatory bowel disease is not readily available in published literature, reflecting its clinical development trajectory which was halted due to findings of testicular toxicity in rats and a lack of efficacy in the asthma model.[\[1\]](#)

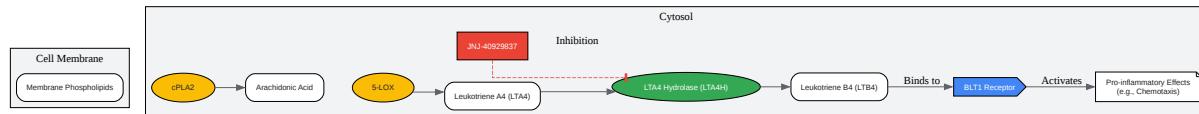
## Introduction to JNJ-40929837

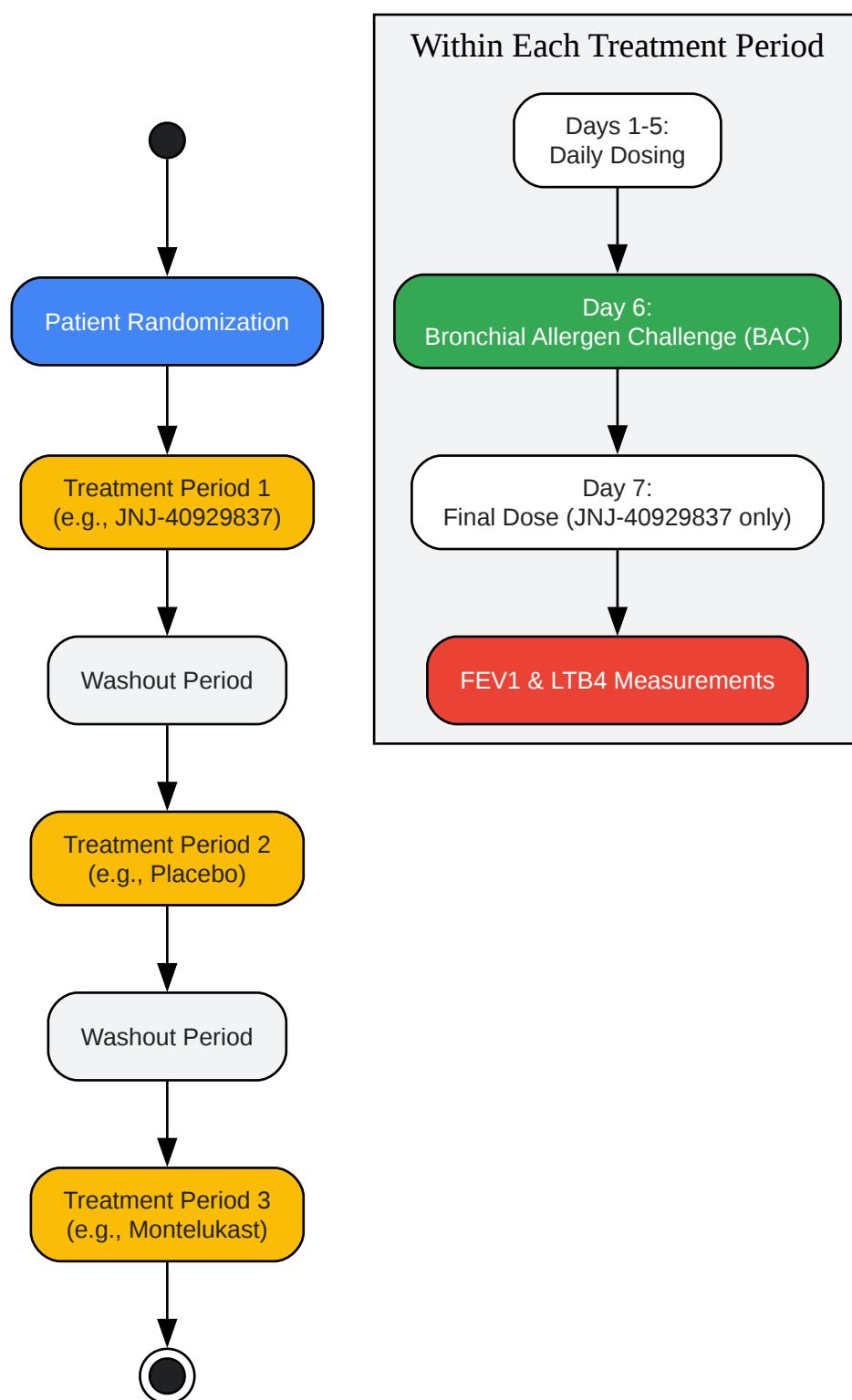
**JNJ-40929837** is an orally bioavailable small molecule that targets LTA4H, the terminal enzyme in the biosynthesis of leukotriene B4 (LTB4). LTB4 is a powerful lipid mediator that plays a crucial role in inflammation by promoting neutrophil chemotaxis, adhesion, and activation. By inhibiting LTA4H, **JNJ-40929837** effectively reduces the production of LTB4, thereby presenting a potential therapeutic strategy for a variety of inflammatory diseases.[\[1\]](#)[\[2\]](#)

## Mechanism of Action and Signaling Pathway

**JNJ-40929837** exerts its anti-inflammatory effects by inhibiting the enzymatic activity of LTA4H. This enzyme catalyzes the conversion of leukotriene A4 (LTA4) to the pro-inflammatory

mediator LTB4. Inhibition of this step in the arachidonic acid cascade leads to a significant reduction in LTB4 levels.



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